

# "2-(4-Pyridyl)thiazole-4-carboxylic acid" chemical properties and structure

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## Compound of Interest

Compound Name: 2-(4-Pyridyl)thiazole-4-carboxylic acid

Cat. No.: B1269555

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## An In-depth Technical Guide to 2-(4-Pyridyl)thiazole-4-carboxylic acid

This technical guide provides a comprehensive overview of the chemical properties, structure, and potential applications of **2-(4-Pyridyl)thiazole-4-carboxylic acid**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Structure and Identifiers

**2-(4-Pyridyl)thiazole-4-carboxylic acid** is a heterocyclic compound featuring a pyridine ring linked to a thiazole-4-carboxylic acid moiety. The structural arrangement of this molecule is a key determinant of its chemical and biological properties.

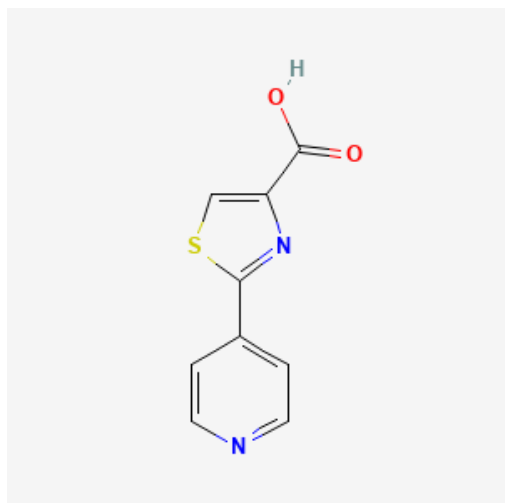


Figure 1. 2D Chemical Structure of **2-(4-Pyridyl)thiazole-4-carboxylic acid**.

The key identifiers and structural information for this compound are summarized in the table below.

Identifier	Value	Reference
IUPAC Name	2-(pyridin-4-yl)-1,3-thiazole-4-carboxylic acid	[1][2]
CAS Number	21278-86-4	[1][2]
Molecular Formula	C <sub>9</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub> S	[1]
Molecular Weight	206.22 g/mol	[1]
SMILES	O=C(O)c1csc(n1)-c2ccncc2	
InChI	1S/C9H6N2O2S/c12-9(13)7-5-14-8(11-7)6-1-3-10-4-2-6/h1-5H,(H,12,13)	
InChI Key	COOQMBOJAAZEIR-UHFFFAOYSA-N	

## Physicochemical and Spectroscopic Properties

The physicochemical properties of **2-(4-Pyridyl)thiazole-4-carboxylic acid** are crucial for its handling, formulation, and potential as a drug candidate. It is a solid, cream to pale brown

powder that is insoluble in water.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Quantitative Physicochemical Data

Property	Value	Notes	Reference
Melting Point	>300 °C	<a href="#">[6]</a>	
logP (Computed)	1.4	XLogP3	<a href="#">[1]</a>
Solubility	Insoluble in water	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>	
Appearance	Solid, Cream to pale brown powder	<a href="#">[3]</a>	

## Spectroscopic Data Summary

Spectroscopic data is essential for the structural confirmation of **2-(4-Pyridyl)thiazole-4-carboxylic acid**. While raw spectra are not provided here, their availability is noted in public databases.

Spectroscopy Type	Availability	Source
<sup>13</sup> C NMR	Available	PubChem
Infrared (IR)	Available	PubChem
Raman	Available	PubChem

## Synthesis and Experimental Protocols

The synthesis of **2-(4-Pyridyl)thiazole-4-carboxylic acid** typically proceeds via the Hantzsch thiazole synthesis, a classic and widely used method for constructing the thiazole ring.[\[7\]](#)[\[8\]](#)[\[9\]](#) This involves the reaction of an  $\alpha$ -halocarbonyl compound with a thioamide. The most plausible route for this target molecule involves a two-step process: the synthesis of the ethyl ester precursor followed by its hydrolysis.

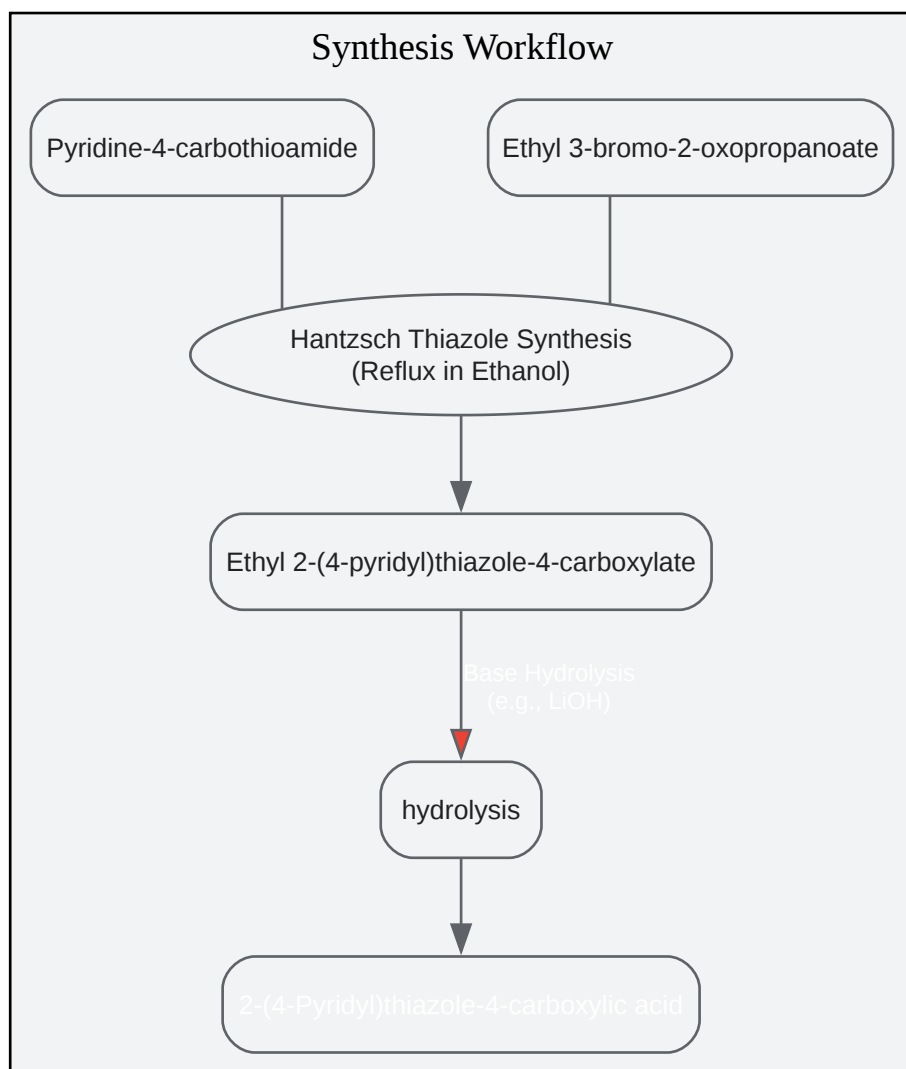
### Experimental Protocol: Synthesis of Ethyl 2-(4-Pyridyl)thiazole-4-carboxylate (Ester Precursor)

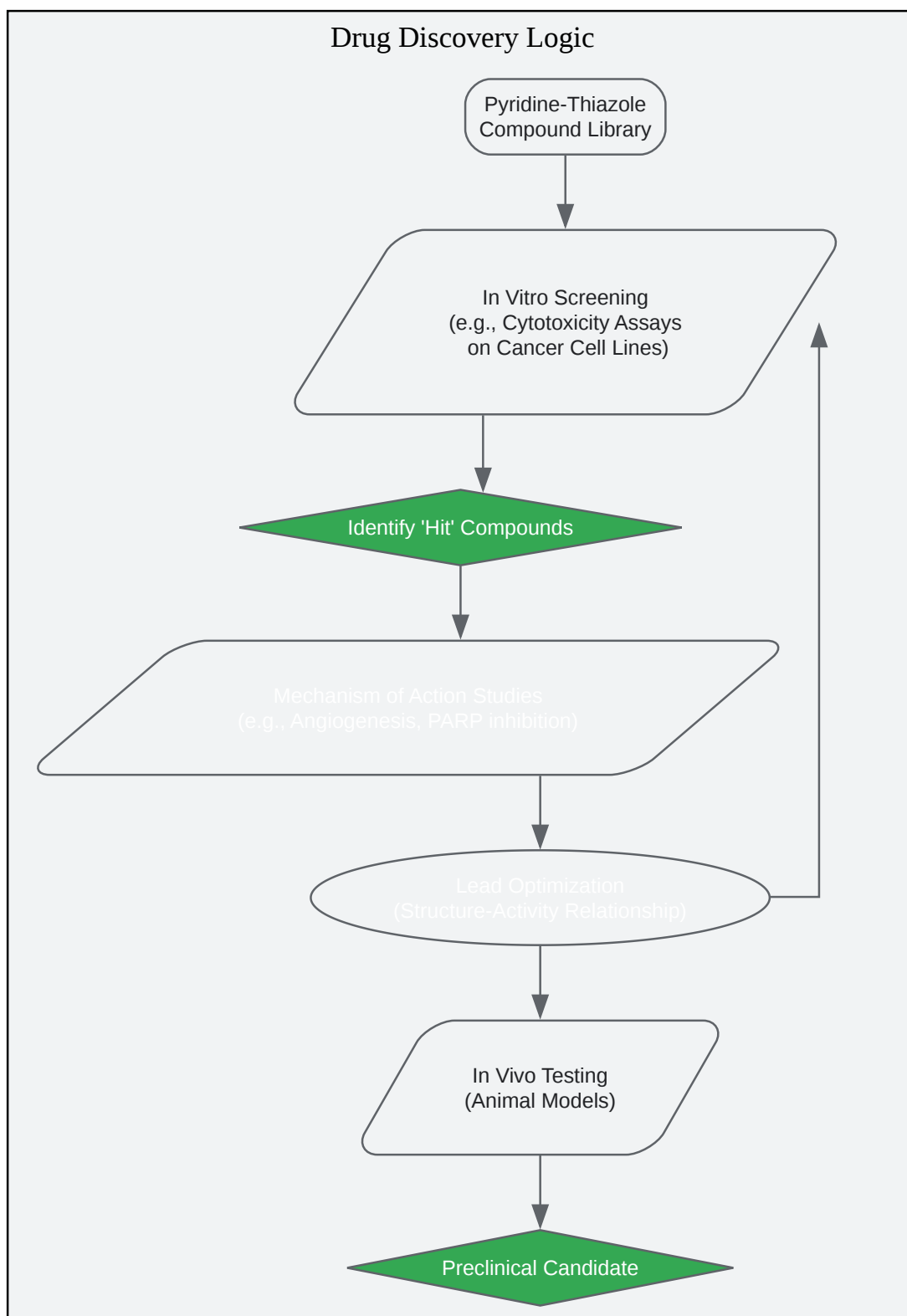
This protocol is based on analogous Hantzsch syntheses of similar pyridyl-thiazole compounds.  
[3]

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine pyridine-4-carbothioamide (1 equivalent) and ethyl 3-bromo-2-oxopropanoate (1 equivalent) in absolute ethanol.
- **Reaction Conditions:** Heat the mixture to reflux and maintain for approximately 5 hours.[3] Monitor the reaction progress using thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Pour the reaction mixture into cold water.
- **Neutralization and Isolation:** Neutralize the aqueous mixture with a 10% sodium bicarbonate solution. The solid product, ethyl 2-(4-pyridyl)thiazole-4-carboxylate, will precipitate out of the solution.[3]
- **Purification:** Collect the solid product by filtration, wash with water, and dry. The crude product can be further purified by recrystallization from a suitable solvent like ethanol.

## Experimental Protocol: Hydrolysis to 2-(4-Pyridyl)thiazole-4-carboxylic acid

- **Reaction Setup:** Dissolve the synthesized ethyl 2-(4-pyridyl)thiazole-4-carboxylate in a suitable solvent mixture, such as aqueous ethanol.
- **Hydrolysis:** Add a stoichiometric excess of a base, such as lithium hydroxide or sodium hydroxide, to the solution. Stir the mixture at room temperature or with gentle heating until the ester is fully hydrolyzed (monitor by TLC).
- **Acidification and Isolation:** After hydrolysis, cool the reaction mixture in an ice bath and carefully acidify with a dilute acid (e.g., 1M HCl) until the product precipitates.
- **Purification:** Collect the solid **2-(4-Pyridyl)thiazole-4-carboxylic acid** by filtration, wash with cold water to remove any remaining salts, and dry under vacuum.





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## References

- 1. 2-(Pyridin-4-yl)-1,3-thiazole-4-carboxylic acid | C<sub>9</sub>H<sub>6</sub>N<sub>2</sub>O<sub>2</sub>S | CID 716091 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. B20457.06 [thermofisher.com]
- 3. farmaciajournal.com [farmaciajournal.com]
- 4. 2-(4-Pyridyl)thiazole-4-carboxylic acid, 97% 1 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.co.uk]
- 5. 2-(4-PYRIDYL)THIAZOLE-4-CARBOXYLIC ACID | 21278-86-4 [chemicalbook.com]
- 6. 2-(4-PYRIDYL)THIAZOLE-4-CARBOXYLIC ACID | 21278-86-4 [chemicalbook.com]
- 7. chemhelpasap.com [chemhelpasap.com]
- 8. An Overview of the Synthesis and Antimicrobial, Antiprotozoal, and Antitumor Activity of Thiazole and Bisthiazole Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 9. synarchive.com [synarchive.com]
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